

An In-depth Technical Guide to 3-hydroxy-2H-pyran-2-one

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Compound of Interest

Compound Name: 3-hydroxy-2H-pyran-2-one

Cat. No.: B010270

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Introduction

3-hydroxy-2H-pyran-2-one, a member of the α -pyrones class of heterocyclic compounds, is a molecule of significant interest in organic chemistry and drug development.^[1] Its structure, featuring a six-membered ring with an oxygen atom and a ketone group, along with a hydroxyl group, imparts a unique bifunctional nature that makes it a versatile synthetic building block.^[1] This pyranone scaffold is found in numerous natural products and serves as a crucial intermediate in the synthesis of a wide array of biologically active molecules.^{[1][2]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, and its role as a scaffold for derivatives with potential therapeutic applications.

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **3-hydroxy-2H-pyran-2-one**.^{[3][4]} It is also commonly referred to as 3-hydroxypyran-2-one, 3-hydroxy-2-pyrone, and isopyromucic acid.^{[3][5][6]}

Chemical and Physical Properties

3-hydroxy-2H-pyran-2-one is a white to light beige crystalline solid with a vanilla-like aroma.^[7] It is soluble in various organic solvents like ethanol, methanol, and chloroform, but has limited solubility in water.^{[5][7]} A summary of its key chemical and physical properties is presented in Table 1.

Property	Value	Reference(s)
CAS Number	496-64-0	[3]
Molecular Formula	C ₅ H ₄ O ₃	[3]
Molecular Weight	112.08 g/mol	[3]
Physical Description	Solid	[3]
Melting Point	92 - 93.8 °C	[3][7]
Boiling Point	149.97 °C (rough estimate) to 286.00 °C (est)	[7][8]
Water Solubility	43.1 g/L (at 0 °C)	[5]
IUPAC Name	3-hydroxy-2H-pyran-2-one	[4]
Synonyms	3-hydroxypyran-2-one, 3-Hydroxy-2-pyrone	[3][4]

Synthesis and Experimental Protocols

The synthesis of **3-hydroxy-2H-pyran-2-one** and its derivatives has been an active area of research.[1] Classical approaches often involve multi-step procedures, while modern methods focus on efficiency and the use of renewable starting materials.[1][9]

Protocol 1: Synthesis from D-xylonic acid

A method for producing **3-hydroxy-2H-pyran-2-one** involves the acid-catalyzed heating of D-xylonic acid.[10] This approach is noted for its potential for large-scale synthesis and economic efficiency.[10]

Methodology:

- D-xylonic acid (or its salt, where the counter-ion is an alkali or alkaline earth metal) is dissolved in an acidic medium, such as acetic acid.[10]
- The reaction mixture is heated to a temperature range of 60-118 °C.[10]

- The reaction is allowed to proceed for approximately 3-10 hours with stirring.[\[10\]](#)
- Following the reaction, the mixture is cooled, and the pH is neutralized, for instance, by adding calcium carbonate.[\[10\]](#)
- The resulting solution is filtered to remove any insoluble materials.[\[10\]](#)
- The filtrate is then concentrated under reduced pressure to yield the crude product.[\[10\]](#)
- Purification of the crude product can be achieved through techniques such as column chromatography (e.g., using a silica gel column with a hexane-ethyl acetate solvent system) to obtain pure **3-hydroxy-2H-pyran-2-one** as white crystals.[\[10\]](#)

Protocol 2: Synthesis via Decarboxylation

Decarboxylation is a key step in several synthetic routes to **3-hydroxy-2H-pyran-2-one**, often serving as the final step to convert a carboxylic acid precursor into the target pyrone.[\[1\]](#)

Methodology:

- The precursor, 3-hydroxy-2-oxo-2H-pyran-6-carboxylic acid, is subjected to thermal decarboxylation.[\[1\]](#)
- This is achieved by heating the precursor at temperatures between 160–180°C.[\[1\]](#)
- The heating process induces the elimination of carbon dioxide, yielding **3-hydroxy-2H-pyran-2-one**.[\[1\]](#)

Caption: A generalized workflow for the synthesis and purification of **3-hydroxy-2H-pyran-2-one**.

Biological Activity and Applications in Drug Development

The 2H-pyran-2-one framework is a privileged scaffold in medicinal chemistry due to its presence in a multitude of biologically active compounds.[\[1\]](#)[\[2\]](#) Derivatives of **3-hydroxy-2H-pyran-2-one** have been extensively investigated for a range of pharmacological activities.

Anticancer Activity: A significant focus of research has been on the anticancer properties of pyranone derivatives.[1] Modifications to the **3-hydroxy-2H-pyran-2-one** core have led to the development of compounds with notable cytotoxic activity against various cancer cell lines.[1] For instance, certain hydrazine-hydroxy-pyran-2-one derivatives have been synthesized and evaluated as potential anticancer agents.[11]

Antimicrobial Activity: The pyranone structure is also associated with antimicrobial effects.[12] Studies have shown that derivatives of 6-hydroxy-2H-pyran-3(6H)-ones exhibit significant activity against gram-positive bacteria.[12] The introduction of different substituents on the pyran ring can modulate the antimicrobial potency.[12]

Antioxidant Properties: The presence of the hydroxyl group on the pyranone ring is considered crucial for its antioxidant activity.[1] Derivatives such as 2,3-dihydro-3,5-dihydroxy-6-methyl-4H-pyran-4-one (DDMP) have demonstrated significant free radical scavenging capabilities.[1]

Applications in Drug Discovery: Due to its versatile chemical nature, **3-hydroxy-2H-pyran-2-one** serves as a foundational building block for synthesizing more complex molecules.[13] It is a valuable intermediate in the development of new therapeutic agents, including those targeting Alzheimer's disease.[13][14] The pyran nucleus is a key component of several marketed drugs with diverse pharmacological actions.[14]

Caption: The central role of **3-hydroxy-2H-pyran-2-one** as a scaffold for developing diverse bioactive derivatives.

In addition to its pharmaceutical applications, **3-hydroxy-2H-pyran-2-one** is utilized in the food and fragrance industries.[7][10] Its characteristic sweet, jam-like, and vanilla-like aroma makes it a valuable additive in foods and perfumes.[7][10] It is found naturally as a flavor component in strawberries and figs, albeit in trace amounts.[10]

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